

# A-Technical-Guide-to-H-DL-Val-OMe.HCl-for-Research-Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **H-DL-Val-OMe.HCl**

Cat. No.: **B104609**

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An In-depth-Technical Guide for Researchers, Scientists, and Drug Development Professionals

H-DL-Valine-methyl ester hydrochloride (**H-DL-Val-OMe.HCl**) is the hydrochloride salt of the methyl ester of DL-Valine. It is a derivative of the essential amino acid valine and finds utility as a building block in organic synthesis, particularly in peptide chemistry and the development of novel pharmaceutical compounds. This guide provides an overview of its properties, commercial suppliers for research-grade material, and relevant technical information.

## Physicochemical Properties

**H-DL-Val-OMe.HCl** is a white to off-white crystalline powder. As a racemic mixture, it contains equal amounts of the D- and L-enantiomers. The presence of the methyl ester group increases the hydrophobicity of the valine side chain, while the hydrochloride salt form enhances its solubility in aqueous solutions.

Property	Value
Molecular Formula	C6H14CINO2
Molecular Weight	167.63 g/mol
CAS Number	13515-97-4
Appearance	White to off-white crystalline powder
Purity	Typically ≥98% (research grade)

# Commercial Suppliers of Research-Grade H-DL-Val-OMe.HCl

A number of chemical suppliers provide **H-DL-Val-OMe.HCl** for research and development purposes. The available quantities and purity levels may vary between suppliers. It is recommended to request a certificate of analysis for lot-specific data.

Supplier	Purity	Available Quantities
MedChemExpress	>98%	100 mg, 250 mg, 500 mg, 1 g, 5 g
Thermo Scientific Chemicals	99%	5 g
TCI America™ (via Fisher Scientific)	>98.0%	Varies
CP Lab Safety	min 98%	100 g
Chem-Impex	Varies	Inquire for details
Bachem	Varies	25 g, 100 g
BioCrick	>98%	5 mg, 10 mg, 20 mg, 50 mg, 100 mg, 200 mg, 500 mg, 1000 mg
Benchchem	Varies	Inquire for details
BLD Pharm	Varies	Inquire for details
Aaptec	Varies	Inquire for details
Otto Chemie Pvt. Ltd.	99%	Inquire for details

## Applications in Research and Development

**H-DL-Val-OMe.HCl** serves as a versatile building block and intermediate in various research and development applications:

- Peptide Synthesis: It is utilized as a precursor for the incorporation of valine residues into peptide chains. The methyl ester protecting group for the carboxylic acid allows for selective coupling reactions at the amino group.
- Pharmaceutical Development: This compound can be a starting material in the synthesis of more complex molecules with potential therapeutic applications.[1] Amino acid derivatives are explored for their potential to enhance drug efficacy.[1]
- Biochemical Research: It can be used in studies related to protein synthesis, metabolism, and amino acid transport mechanisms.[1]

## Experimental Protocols

While specific experimental protocols are highly dependent on the research context, a general procedure for the use of **H-DL-Val-OMe.HCl** in peptide synthesis is outlined below.

### General Protocol for Peptide Coupling using **H-DL-Val-OMe.HCl**

Objective: To couple a protected amino acid to the free amino group of **H-DL-Val-OMe.HCl**.

Materials:

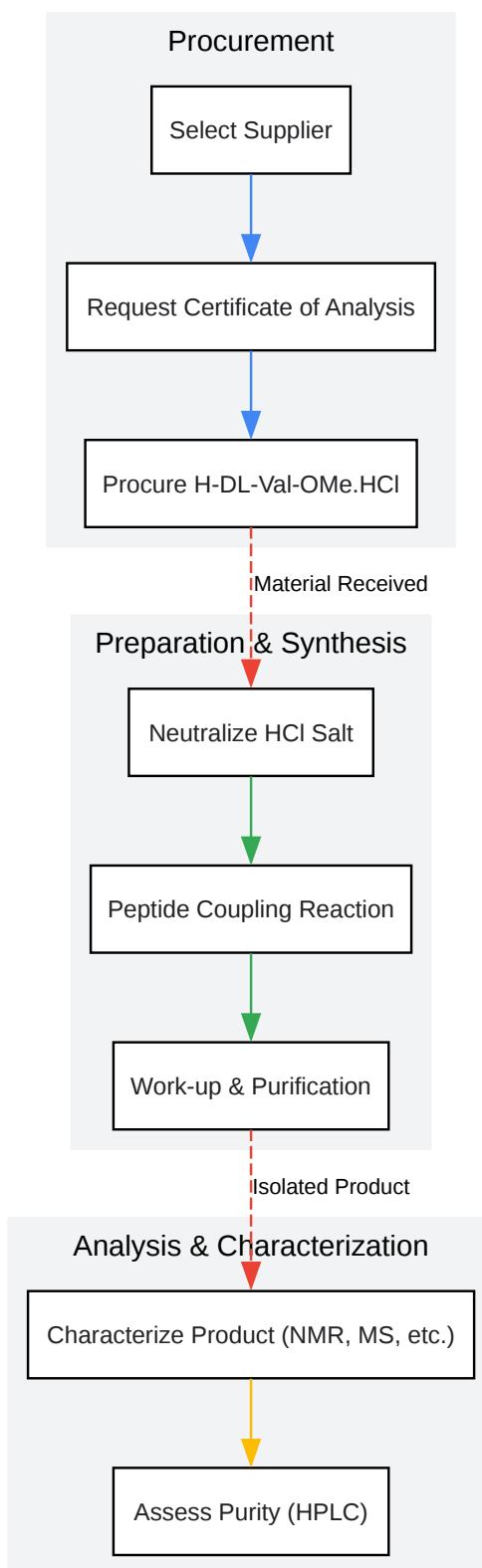
- **H-DL-Val-OMe.HCl**
- N-protected amino acid (e.g., Boc-Xxx-OH or Fmoc-Xxx-OH)
- Coupling reagent (e.g., DCC, HBTU, or HATU)
- Base (e.g., DIEA or NMM)
- Anhydrous solvent (e.g., DMF or DCM)
- Reaction vessel and magnetic stirrer
- Thin-layer chromatography (TLC) supplies for reaction monitoring

Procedure:

- Neutralization: Dissolve **H-DL-Val-OMe.HCl** in the chosen anhydrous solvent. Add one equivalent of a non-nucleophilic base, such as DIEA or NMM, to neutralize the hydrochloride and liberate the free amine. Stir the mixture at room temperature for a short period.
- Activation: In a separate vessel, dissolve the N-protected amino acid and the coupling reagent in the anhydrous solvent. Allow the mixture to react for a few minutes to form the activated ester.
- Coupling: Add the activated N-protected amino acid solution to the solution containing the free amine of DL-Valine methyl ester.
- Reaction Monitoring: Monitor the progress of the reaction by TLC.
- Work-up and Purification: Once the reaction is complete, quench the reaction and perform an appropriate aqueous work-up to remove byproducts and unreacted starting materials. The resulting dipeptide can then be purified by column chromatography or recrystallization.

## Logical Workflow for Utilizing **H-DL-Val-OMe.HCl** in Research

The following diagram illustrates a typical workflow for incorporating **H-DL-Val-OMe.HCl** into a research project, from procurement to its application in synthesis.



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Caption: A logical workflow for the procurement and use of **H-DL-Val-OMe.HCl**.

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## References

- 1. chemimpex.com [chemimpex.com]
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